

# synthesis of polymers using 2-(Perfluorodecyl)ethanol

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## Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

Cat. No.: S773546

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## Monomer Characterization: 2-(Perfluorodecyl)ethanol

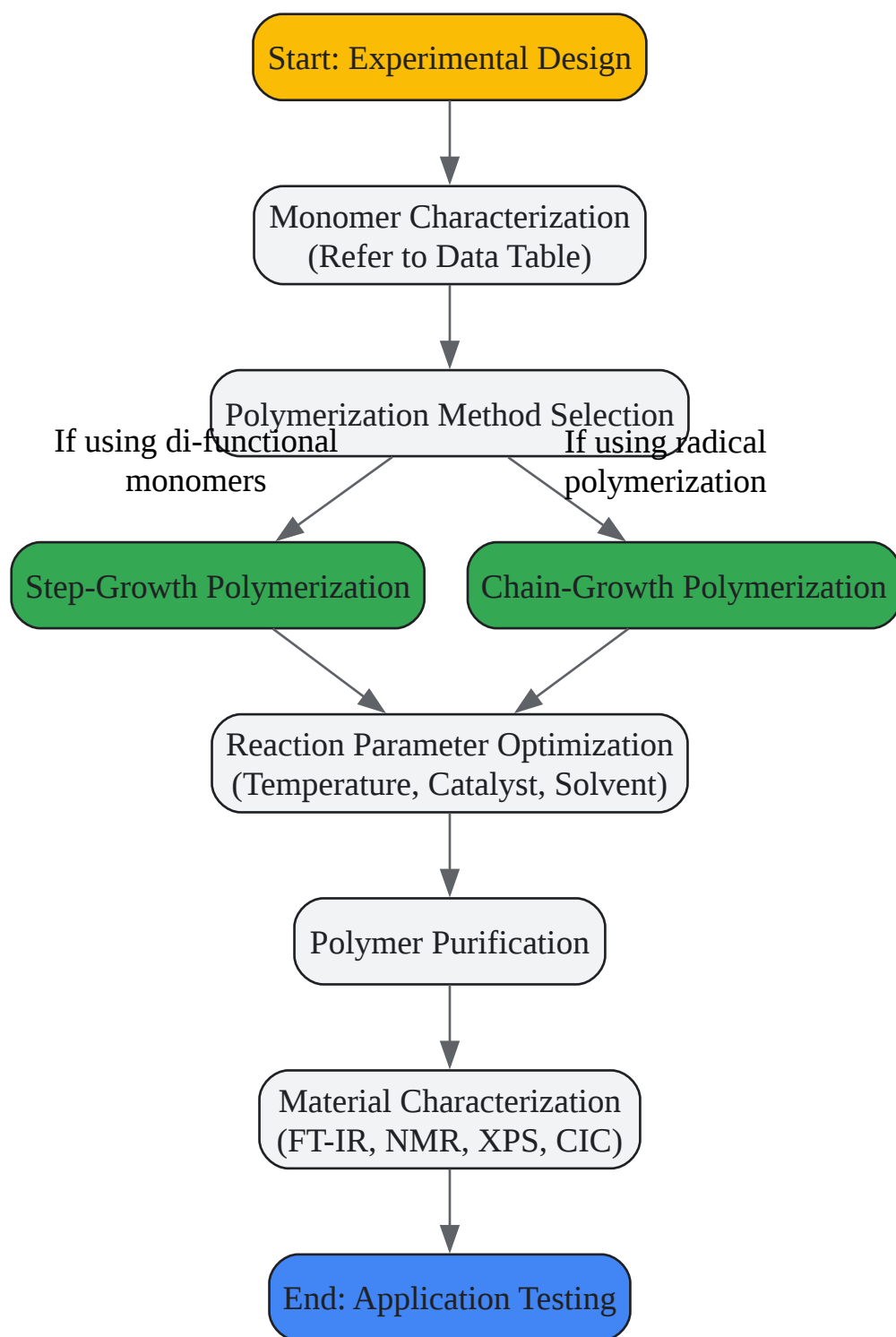
The table below summarizes key identification and physicochemical data for the monomer, which is crucial for experimental planning and safety assessment [1].

Property	Value / Description
CAS No.	865-86-1
Chemical Name	1H,1H,2H,2H-Henicosafluorododecan-1-ol
Common Name	2-(Perfluorodecyl)ethyl alcohol
Molecular Formula	$C_{12}H_5F_{21}O$
Purity	92%
Melting Point	95 °C
Boiling Point	145 °C @ 10 mm Hg
Flash Point	> 100 °C

Property	Value / Description
Density	1.664 g/mL @ 25 °C
Refractive Index	1.294 @ 25 °C
Hazard Classification	Irritant

## Experimental Design Considerations

While direct protocols are unavailable, recent research on similar fluorinated systems can guide your experimental design. The following workflow outlines a generalized approach for synthesizing and characterizing fluorinated polymers, integrating steps where the properties of **2-(Perfluorodecyl)ethanol** would be critical.



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The workflow highlights key stages where the provided monomer data is essential:

- **Polymerization Method Selection:** The alcohol (-OH) functional group of **2-(Perfluorodecyl)ethanol** makes it a candidate for **step-growth polymerization** (e.g., forming

polyurethanes with diisocyanates or polyesters with diacids) [2]. Its terminal double bond (if present in a derivative) could allow for **chain-growth polymerization** [2].

- **Reaction Parameter Optimization:** The monomer's melting point (**95 °C**) and boiling point inform suitable reaction temperatures. Its high fluorine content necessitates careful selection of solvents for homogeneity.
- **Material Characterization:** The synthesis of fluorinated polymers should be verified using techniques like **Fourier-transform infrared (FT-IR) spectroscopy** to confirm the formation of new bonds (e.g., urethane linkages) and the presence of C-F stretches (around  $983\text{ cm}^{-1}$ ) [3]. **Combustion Ion Chromatography (CIC)** is a powerful method for quantifying the total organofluorine content in the final polymer, ensuring the successful incorporation of the fluorinated monomer [4].

## Important Note on Information Gaps

The searched literature confirms active research into fluorinated polymers, including analysis of fluoropolymer-based products [4] and novel synthesis methods for materials like perfluorinated covalent triazine frameworks [3]. However, none of the available search results contained specific protocols for polymerizing **2-(Perfluorodecyl)ethanol**.

## How to Proceed

To develop your Application Notes and Protocols, I suggest:

- **Consulting Specialized Databases:** Search patents or chemical manufacturer websites for technical data sheets on this specific CAS number (865-86-1).
- **Adapting Known Chemistry:** Apply well-established step-growth polymerization techniques, using the physicochemical data provided here to define your reaction conditions.
- **Empirical Optimization:** Be prepared to experimentally optimize parameters like catalyst type, temperature, and solvent system, as high fluorine content can significantly influence monomer reactivity and polymer solubility.

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## References

1. CAS# 865-86-1 | 2-(Perfluorodecyl)ethyl alcohol | FC04-10 [fluoryx.com]
2. - Wikipedia Polymerization [en.wikipedia.org]
3. A highly proton conductive perfluorinated covalent triazine ... [nature.com]
4. Investigation of pH-dependent extraction methods for PFAS ... [sciencedirect.com]

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